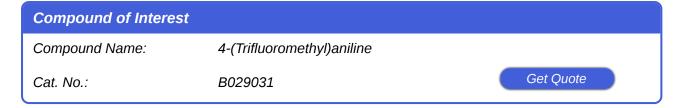


## Health, safety, and toxicology information for 4-(Trifluoromethyl)aniline handling

Author: BenchChem Technical Support Team. Date: December 2025



An In-Depth Technical Guide to the Health, Safety, and Toxicology of **4- (Trifluoromethyl)aniline** 

This guide provides comprehensive health, safety, and toxicological information for **4- (Trifluoromethyl)aniline** (CAS No. 455-14-1), tailored for researchers, scientists, and professionals in drug development.

#### **Hazard Identification and GHS Classification**

**4-(Trifluoromethyl)aniline** is classified as a hazardous chemical under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards associated with this compound are its acute toxicity, potential for serious eye damage, and risks to the aquatic environment.[1][2]

Table 1: GHS Classification of 4-(Trifluoromethyl)aniline



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1][2]	
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1][2]	
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[1][2]	
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure[2]	
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic	
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[3]	

## **Physical and Chemical Properties**

Understanding the physical and chemical properties of **4-(Trifluoromethyl)aniline** is essential for its safe handling and use in experimental settings.

Table 2: Physical and Chemical Properties of 4-(Trifluoromethyl)aniline



Property	Value	
Molecular Formula	C7H6F3N[2][3]	
Molecular Weight	161.12 g/mol [2]	
Appearance	Colorless to yellow liquid or solid[3][4]	
Melting Point	38 °C[4]	
Boiling Point	83 °C at 12 mmHg	
Density	1.283 g/cm³ at 25 °C[4]	
Vapor Pressure	0.554 mmHg at 25°C[3]	
Solubility	Insoluble in water, soluble in organic solvents.[3]	
рКа	8.6 (for the protonated derivative in acetonitrile) [4]	

## **Toxicology**

The toxicological profile of **4-(Trifluoromethyl)aniline** indicates significant health risks. This section summarizes the available data on its acute toxicity, irritation potential, genotoxicity, and metabolism.

#### **Acute Toxicity**

**4-(Trifluoromethyl)aniline** is toxic if swallowed or inhaled.[1][2] While specific LD50 and LC50 values for this compound are not consistently reported across all standard models, the available data and information on related compounds suggest high toxicity.

Table 3: Acute Toxicity Data for 4-(Trifluoromethyl)aniline and a Related Compound



Test	Species	Route	Value	Reference Compound
LD50	Mouse	Intraperitoneal	50 mg/kg	3- (Trifluoromethyl) aniline[5]
LD50	Rabbit	Oral	615 mg/kg	3- (Trifluoromethyl) aniline[5]
LC50	Mouse	Inhalation	690 mg/m³/2h	3- (Trifluoromethyl) aniline[5]
LD50	Rat	Oral	132 mg/kg	4- (Trifluoromethox y)aniline[6][7]
LD50	Rat	Dermal	105 mg/kg	4- (Trifluoromethox y)aniline[6][7]

It is important to note that the data for 3-(Trifluoromethyl)aniline and 4-(Trifluoromethoxy)aniline are provided for comparison and to emphasize the potential toxicity of **4- (Trifluoromethyl)aniline**.

#### **Skin and Eye Irritation**

This compound is known to cause skin irritation and serious eye damage.[8][9]

#### Genotoxicity

Studies have shown that **4-(Trifluoromethyl)aniline** is genotoxic in vitro, causing mutations in Salmonella typhimurium and E. coli strains.[10] However, in vivo studies did not show evidence of DNA adducts or strand breaks in various organs of rats treated with near-maximum tolerated doses.[10] This suggests that while the compound has the potential to be genotoxic, it may not pose a genotoxic risk to rodents in vivo.[10]



#### Metabolism

The metabolism of **4-(Trifluoromethyl)aniline** is a key aspect of its toxicology. Unlike some other anilines, a notable metabolic pathway for **4-(Trifluoromethyl)aniline** involves the formation of N-oxanilic acids.[11] This biotransformation can lead to the formation of reactive metabolites, which are often implicated in the toxic effects of xenobiotics.[12] The trifluoromethyl group itself appears to be metabolically stable.[11] **4-(Trifluoromethyl)aniline** has been reported to exhibit hematotoxicity, affecting red blood cells and inducing leukocytosis. [13]

### **Experimental Protocols**

Detailed experimental protocols for the toxicological assessment of **4-(Trifluoromethyl)aniline** are not readily available in the public domain. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for such assessments.

#### **Acute Oral Toxicity (Based on OECD Guideline 423)**

The acute oral toxicity is generally determined using a stepwise procedure with a small number of animals. A starting dose is administered to a group of animals (typically rats), and the effects are observed. Depending on the outcome, the dose for the next group is adjusted up or down. Observations include mortality, clinical signs of toxicity, and body weight changes over a 14-day period.

#### **Acute Dermal Irritation (Based on OECD Guideline 404)**

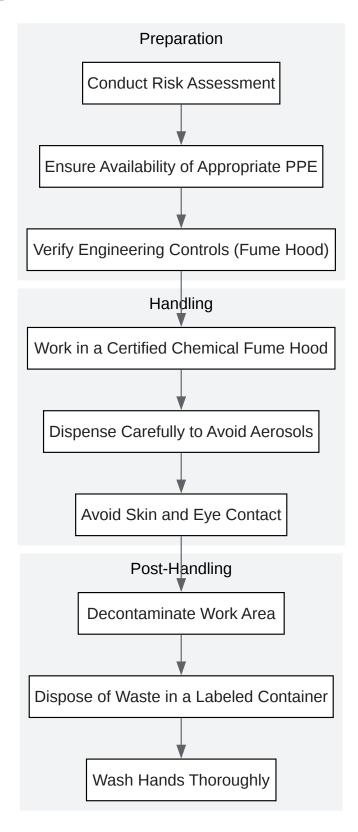
For dermal irritation studies, a small amount of the substance is applied to the shaved skin of an animal (typically a rabbit) for a set period, usually 4 hours. The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.

#### **Acute Eye Irritation (Based on OECD Guideline 405)**

In an acute eye irritation test, a small amount of the substance is instilled into the conjunctival sac of one eye of an animal (usually a rabbit), with the other eye serving as a control. The eyes are then examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at various time points.



# Visualizations Safe Handling Workflow

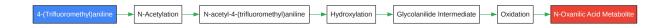




Click to download full resolution via product page

Caption: A generalized workflow for the safe handling of **4-(Trifluoromethyl)aniline**.

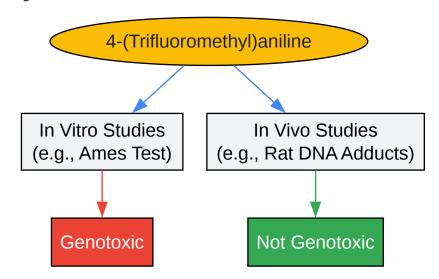
#### **Metabolic Pathway**



Click to download full resolution via product page

Caption: A simplified metabolic pathway of **4-(Trifluoromethyl)aniline** to N-oxanilic acid.

#### **Genotoxicity Profile**



Click to download full resolution via product page

Caption: Logical relationship of the in vitro versus in vivo genotoxicity of **4- (Trifluoromethyl)aniline**.

# Health and Safety Engineering Controls

Work with **4-(Trifluoromethyl)aniline** should be conducted in a well-ventilated area, preferably in a certified chemical fume hood to minimize inhalation exposure.[9]



#### **Personal Protective Equipment (PPE)**

- Eye Protection: Chemical safety goggles or a face shield are necessary to protect against splashes.[9]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[9]
- Skin and Body Protection: A lab coat and appropriate protective clothing should be worn to prevent skin contact.[9]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate cartridge should be used.

### **Handling and Storage**

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or dust. Wash hands thoroughly after handling.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[9]

#### **First Aid Measures**

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[9]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]

## **Disposal Considerations**



**4-(Trifluoromethyl)aniline** and any contaminated materials should be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. echemi.com [echemi.com]
- 2. 4-(Trifluoromethyl)aniline | C7H6F3N | CID 9964 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 4-(Trifluoromethyl)aniline Wikipedia [en.wikipedia.org]
- 5. sdfine.com [sdfine.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. fishersci.com [fishersci.com]
- 8. fr.cpachem.com [fr.cpachem.com]
- 9. 4-(Trifluoromethyl)aniline(455-14-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. aacrjournals.org [aacrjournals.org]
- 11. The metabolism of 4-trifluoromethoxyaniline and [13C]-4-trifluoromethoxyacetanilide in the rat: detection and identification of metabolites excreted in the urine by NMR and HPLC-NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. scbt.com [scbt.com]
- To cite this document: BenchChem. [Health, safety, and toxicology information for 4-(Trifluoromethyl)aniline handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029031#health-safety-and-toxicology-information-for-4-trifluoromethyl-aniline-handling]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com